

# A Comprehensive Technical Guide to Lead Oxalate

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## Compound of Interest

Compound Name: *Lead oxalate*

CAS No.: *814-93-7*

Cat. No.: *B3029881*

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This technical guide provides an in-depth overview of **lead oxalate**, a key inorganic compound. It is intended for researchers, scientists, and professionals in drug development and related fields who require detailed chemical information, including its fundamental properties and synthesis protocols.

## Core Properties of Lead Oxalate

Lead(II) oxalate is an organic salt with the chemical formula  $\text{PbC}_2\text{O}_4$ . It presents as a heavy, white solid under standard conditions.<sup>[1]</sup>

The fundamental physicochemical properties of **lead oxalate** are summarized in the table below for quick reference.

| Property          | Value                                     |
|-------------------|-------------------------------------------|
| CAS Number        | 814-93-7[1][2][3]                         |
| Molecular Formula | C <sub>2</sub> O <sub>4</sub> Pb[3][4][5] |
| Molecular Weight  | 295.22 g/mol [5][6][7]                    |
| Appearance        | White Powder[1]                           |
| Density           | 5.28 g/cm <sup>3</sup> [1]                |
| Melting Point     | 327.4 °C (621.3 °F; 600.5 K)[1]           |
| Water Solubility  | 0.0091 g/100 ml (25 °C)[1]                |

## Synthesis of Lead Oxalate: Experimental Protocol

The most common method for preparing lead(II) oxalate is through a metathesis reaction involving aqueous solutions of a soluble lead(II) salt, such as lead(II) nitrate, and an alkali metal oxalate, like sodium oxalate.[1]

Objective: To synthesize lead(II) oxalate via precipitation reaction.

Materials:

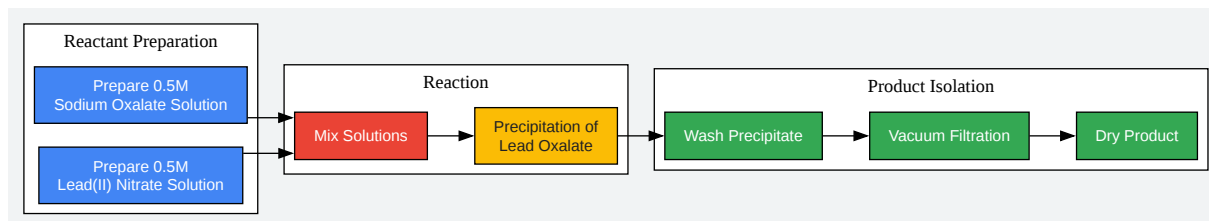
- Lead(II) nitrate (Pb(NO<sub>3</sub>)<sub>2</sub>)
- Sodium oxalate (Na<sub>2</sub>C<sub>2</sub>O<sub>4</sub>)
- Deionized water
- Beakers
- Graduated cylinders
- Stirring rod
- Buchner funnel and filter paper
- Drying oven

### Methodology:

- Solution Preparation:
  - Prepare a 0.5 M solution of lead(II) nitrate by dissolving the appropriate mass in deionized water.
  - Prepare a 0.5 M solution of sodium oxalate by dissolving the appropriate mass in deionized water.
- Precipitation:
  - Slowly add the sodium oxalate solution to the lead(II) nitrate solution while continuously stirring.
  - A white precipitate of lead(II) oxalate will form immediately.
- Isolation and Purification:
  - Allow the precipitate to settle.
  - Decant the supernatant liquid.
  - Wash the precipitate with deionized water multiple times to remove any unreacted reagents.
  - Collect the solid product by vacuum filtration using a Buchner funnel.
- Drying:
  - Dry the collected lead(II) oxalate in a drying oven at a temperature below its decomposition point.

## Visualizations

The following diagrams illustrate the experimental workflow for the synthesis of **lead oxalate** and its chemical structure, adhering to the specified visualization requirements.



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Caption: Experimental workflow for the synthesis of **lead oxalate**.

Caption: Chemical structure of lead(II) oxalate.

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## References

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